

Boc-Met-OSu molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-Met-OSu*

Cat. No.: *B558260*

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In-Depth Technical Guide to Boc-Met-OSu

This guide provides a comprehensive overview of N- α -tert-Butoxycarbonyl-L-methionine N-hydroxysuccinimide ester (**Boc-Met-OSu**), a key reagent in bioconjugation and peptide synthesis. It is tailored for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, experimental applications, and relevant biochemical pathways.

Core Properties of Boc-Met-OSu

Boc-Met-OSu is an amine-reactive building block used for the introduction of a protected methionine residue. The tert-butoxycarbonyl (Boc) group provides a stable protecting group for the α -amine of methionine, which can be readily removed under acidic conditions. The N-hydroxysuccinimide (OSu) ester is a highly efficient activating group that reacts with primary and secondary amines to form stable amide bonds.

Property	Value	Citations
Molecular Weight	346.40 g/mol	[1] [2]
Molecular Formula	C ₁₄ H ₂₂ N ₂ O ₆ S	[2] [3] [4]
CAS Number	3845-64-5	[3] [4]
Appearance	Solid	
Storage Temperature	-20°C	

Experimental Protocols

The primary application of **Boc-Met-OSu** is in the modification of proteins, peptides, and other amine-containing molecules. The following protocol outlines a general procedure for the labeling of a protein with **Boc-Met-OSu**.

Objective: To conjugate **Boc-Met-OSu** to primary amines (e.g., lysine residues) on a target protein.

Materials:

- **Boc-Met-OSu**
- Target protein in a suitable buffer (e.g., phosphate-buffered saline (PBS) at pH 7.2-8.0)
- Anhydrous dimethylformamide (DMF) or dimethyl sulfoxide (DMSO)
- Quenching reagent (e.g., Tris or glycine)
- Size-exclusion chromatography column for purification

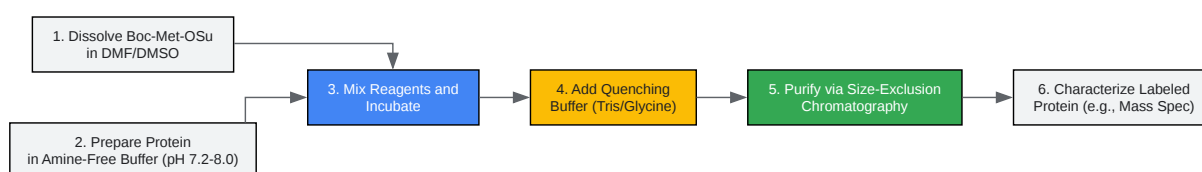
Methodology:

- **Reagent Preparation:** Dissolve **Boc-Met-OSu** in a minimal amount of anhydrous DMF or DMSO to create a stock solution. This should be done immediately before use due to the hydrolytic instability of the OSu ester.
- **Protein Preparation:** Ensure the protein solution is free of amine-containing buffers (e.g., Tris) that would compete with the labeling reaction. The pH of the reaction buffer should be between 7.2 and 8.0 to ensure the primary amines of the protein are sufficiently nucleophilic.
- **Conjugation Reaction:** Add a calculated molar excess of the **Boc-Met-OSu** stock solution to the protein solution. The optimal molar ratio will depend on the protein and the desired degree of labeling and should be determined empirically. Incubate the reaction mixture at room temperature for 30-60 minutes or at 4°C for 2 hours. Gentle mixing during incubation is recommended.

- **Quenching:** Add a quenching reagent, such as Tris or glycine, to a final concentration of approximately 50 mM to consume any unreacted **Boc-Met-OSu**. Incubate for 15-30 minutes at room temperature.
- **Purification:** Remove the unreacted **Boc-Met-OSu** and byproducts by size-exclusion chromatography. The labeled protein will elute in the initial fractions, while the smaller molecules will be retained on the column.
- **Characterization:** The degree of labeling can be determined using various analytical techniques, such as mass spectrometry (to measure the mass shift) or by cleaving the Boc group and quantifying the free methionine.

Reaction Workflow

The following diagram illustrates the workflow for the conjugation of **Boc-Met-OSu** to a protein.



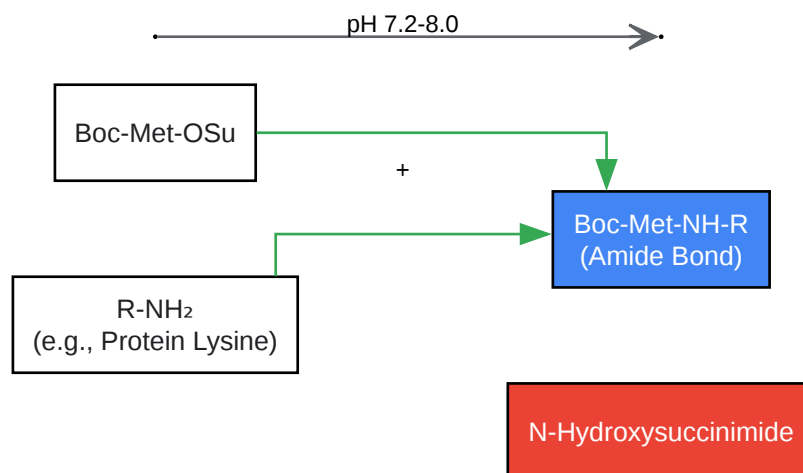
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Boc-Met-OSu Protein Conjugation Workflow

Signaling Pathway Context

While **Boc-Met-OSu** is a synthetic tool and not directly involved in natural signaling pathways, the methionine residue it introduces is of significant biological relevance. Methionine is an essential amino acid that plays a crucial role in protein synthesis and is the precursor for S-adenosylmethionine (SAM). SAM is a universal methyl group donor involved in the methylation of DNA, RNA, proteins, and lipids, which are key regulatory events in numerous signaling pathways, including those governing gene expression and cellular metabolism. The ability to introduce a protected methionine at specific sites in a protein allows for the study of these processes with greater control.

The following diagram illustrates the fundamental reaction of **Boc-Met-OSu** with a primary amine on a target molecule.



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Reaction of **Boc-Met-OSu** with a Primary Amine

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. scbt.com [scbt.com]
- 3. Page loading... [guidechem.com]
- 4. 3845-64-5 CAS MSDS (BOC-MET-OSU) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
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